

Operational Safety & Handling Guide: (R)-(-)-BMS 204352 (Maxipost)

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Compound of Interest

Compound Name: (R)-(-)-BMS 204352

Cat. No.: B1218510

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Executive Hazard Summary

(R)-(-)-BMS 204352 (Flindokalner) is a potent, cell-permeable activator of Big Conductance Calcium-Activated Potassium Channels (BK/Maxi-K) and KCNQ channels.^[1] While it is a valuable tool for neuroprotection and stroke research, its high biological activity necessitates a strict containment strategy.

Critical Hazard Classifications (GHS):

- Acute Toxicity (Dermal): Category 3 (H311 - Toxic in contact with skin).^{[1][2]}
- Acute Toxicity (Inhalation): Category 3 (H331 - Toxic if inhaled).^{[1][2]}
- Reproductive Toxicity: Category 1B (H360 - May damage fertility or the unborn child).^{[1][2]}
- Target Organ Toxicity: H372 (Causes damage to organs through prolonged/repeated exposure).^{[1][2]}

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Scientist-to-Scientist Note: The primary operational risk is not just the compound itself, but its standard formulation.[1] BMS 204352 is almost exclusively solubilized in DMSO (Dimethyl Sulfoxide).[1] DMSO is a potent carrier solvent that can transport dissolved small molecules directly through intact skin and into the bloodstream. Treat any DMSO solution of this compound as an immediate systemic injection risk.

Biological Mechanism & Risk Logic

To understand the safety protocol, one must understand the compound's mechanism. BMS 204352 functions by increasing the open probability of potassium channels, leading to cellular hyperpolarization.

Physiological Impact of Accidental Exposure

Accidental systemic absorption (inhalation of dust or dermal absorption via DMSO) can trigger a cascade of hyperpolarization events in excitable tissues:

- Vascular Smooth Muscle: Massive relaxation

Severe Hypotension (Shock).

- Neuronal Tissue: Dampening of excitability

CNS Depression / Drowsiness / Ataxia.



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Figure 1: Mechanistic pathway of toxicity.[1] The safety protocols below are designed to break the "Exposure" link at the source.

Personal Protective Equipment (PPE) Matrix

Do not rely on a "one size fits all" approach. PPE must scale with the physical state of the compound.

Table 1: Tiered PPE Requirements

Component	Scenario A: Dry Solid Handling (Weighing)	Scenario B: Solution Handling (DMSO/Ethanol)	Rationale
Respiratory	N95 / P100 Respirator (if outside hood) Preferred: Active Fume Hood	Fume Hood Mandatory (Aerosol risk is low, but vapor inhalation of solvent is possible)	H331 (Toxic if inhaled).[1] Dusts are easily aerosolized by static.
Hand Protection	Double Nitrile Gloves (Outer: 5 mil, Inner: 4 mil)	Laminate / Silver Shield (Preferred) OR Double Nitrile (Change immediately upon splash)	DMSO permeates nitrile in <5 mins.[1] BMS 204352 is H311 (Toxic Dermal).[1][2]
Eye Protection	Chemical Safety Goggles	Chemical Safety Goggles + Face Shield (if volume > 10mL)	Prevent mucous membrane absorption. [1]
Body Defense	Lab Coat (Buttoned, long sleeve)	Lab Coat + Impervious Apron	DMSO splashes soak through cotton coats instantly.[1]

Operational Protocols

Protocol A: Safe Weighing (The Static Risk)

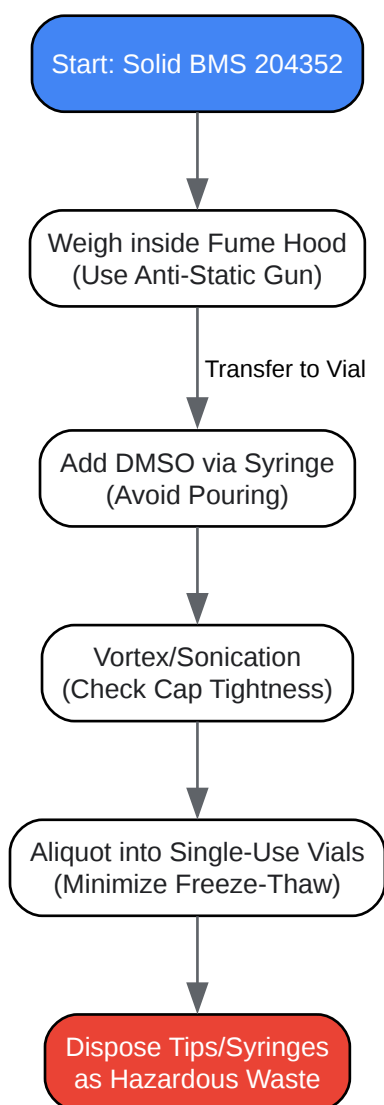
BMS 204352 is a crystalline solid that can carry a static charge, causing "fly-away" powder that contaminates the balance area.^[1]

- Engineering Control: Operate inside a certified chemical fume hood.
- Static Mitigation: Use an anti-static gun or ionizer bar on the spatula and weigh boat before touching the powder.
- Containment: Weigh into a pre-tared vial, not onto open paper. Cap the vial immediately after transfer.
- Decontamination: Wipe the balance area with a detergent-soaked tissue (wet wipe) before removing hands from the hood.^[1] Do not use dry paper towels (creates more static/dust).^[1]

Protocol B: Solubilization (The DMSO Danger Zone)

This is the highest-risk step.^[1]

- Preparation: Calculate the volume of DMSO required for your stock (typically 10-100 mM).^[1]
- Syringe Technique: Do not pour DMSO. Use a syringe or positive-displacement pipette to add solvent to the vial.
- Pressure Equalization: When injecting solvent into a sealed vial, insert a second "vent" needle (with a 0.2µm filter) to prevent over-pressurization and spray-back.
- Vortexing: Vortex with the lid tightly secured. Hold the vial with a fresh Kimwipe to detect any microscopic leaks immediately.



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Figure 2: Solubilization workflow emphasizing containment.[1]

Emergency Response & Disposal Spill Management

- Solid Spill: Do not sweep dry. Cover with wet paper towels (water or oil-soaked) to prevent dust generation, then wipe up.[1]
- DMSO Solution Spill:
 - Evacuate the immediate area (vapors).

- Don Silver Shield/Laminate gloves (Nitrile provides insufficient protection against DMSO for cleanup durations).
- Absorb with vermiculite or specific organic spill pads.
- Clean surface with 10% bleach followed by ethanol.

Disposal

- Waste Stream: All solid waste, pipette tips, and contaminated gloves must be incinerated.^[1] Do not use general trash.
- Liquid Waste: Segregate into "Halogenated/Organic Solvent" waste streams. Label clearly as "Contains Toxic K+ Channel Opener."

References

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